

# An In-depth Technical Guide to tert-Butyl (trans-4-(aminomethyl)cyclohexyl)carbamate

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## Compound of Interest

*Compound Name:* tert-Butyl (trans-4-(aminomethyl)cyclohexyl)carbamate

*Cat. No.:* B064069

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## Core Compound Identity and Structure

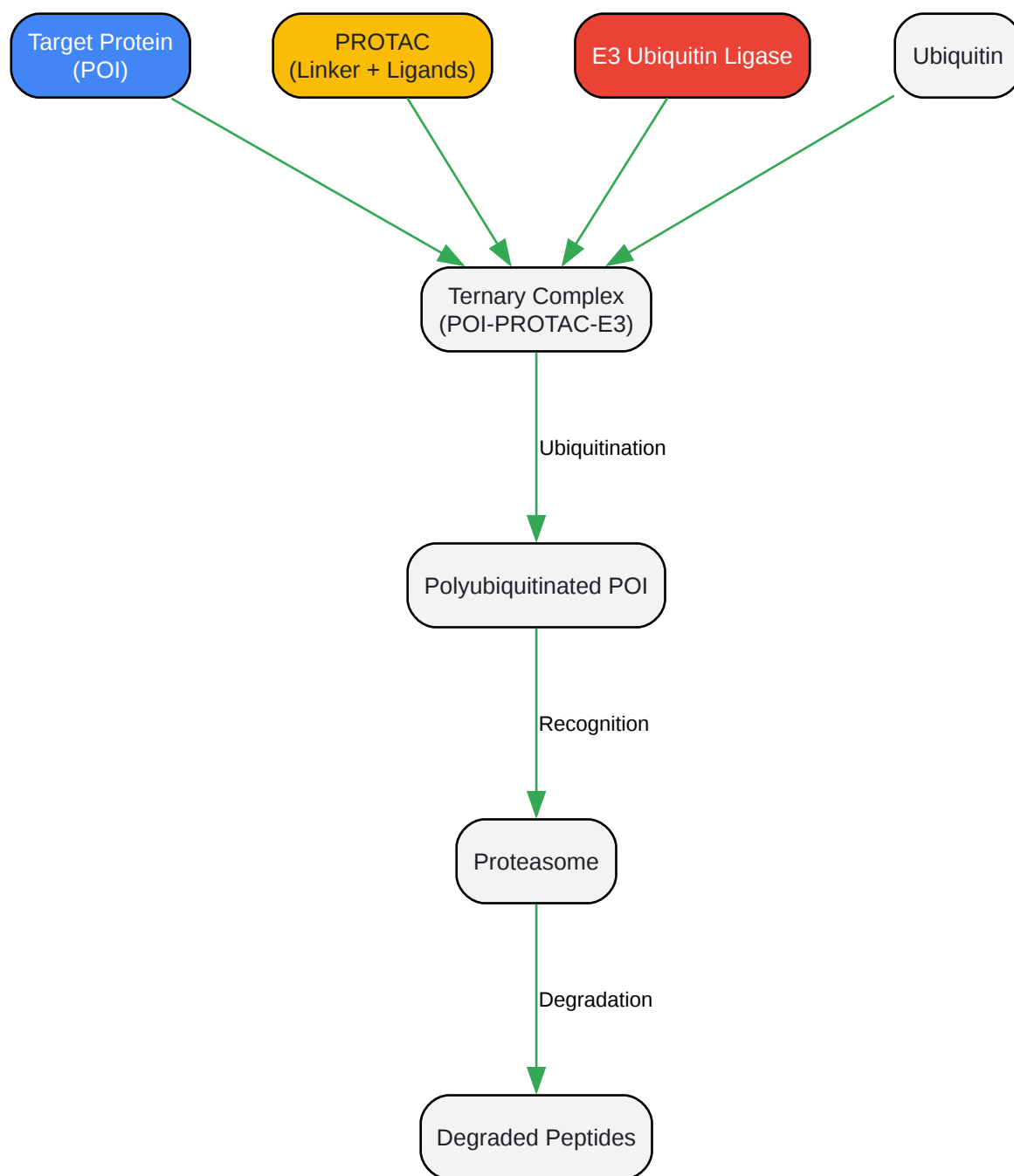
IUPAC Name: tert-butyl N-[trans-4-(aminomethyl)cyclohexyl]carbamate<sup>[1][2][3]</sup>

Chemical Structure:

Caption: General workflow for PROTAC synthesis.

## PROTAC-Mediated Protein Degradation Pathway

The diagram below illustrates the general mechanism of action for a PROTAC molecule in inducing the degradation of a target protein.



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Caption: PROTAC-mediated protein degradation pathway.

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## References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 2. tert-butyl N-[4-(aminomethyl)cyclohexyl]carbamate | C<sub>12</sub>H<sub>24</sub>N<sub>2</sub>O<sub>2</sub> | CID 2756045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. americanelements.com [americanelements.com]
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